

Application Note: Protocol for Preparing 1-(2-Furyl)ethanol-d3 Stock Solutions

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Compound of Interest

Compound Name: 1-(2-Furyl)ethanol-d3

Cat. No.: B13440619

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Introduction

This document provides a detailed protocol for the preparation of stock solutions of **1-(2-Furyl)ethanol-d3**. This deuterated standard is a critical reagent in various analytical applications, particularly in mass spectrometry-based assays for quantitative analysis in pharmaceutical development and metabolic research. Adherence to proper preparation and storage procedures is essential to ensure the accuracy and reproducibility of experimental results. This protocol outlines the necessary materials, safety precautions, and step-by-step instructions for preparing and storing these stock solutions.

Physicochemical and Safety Data

Quantitative data for **1-(2-Furyl)ethanol-d3** and its non-deuterated analog are summarized in the tables below.

Table 1: Physicochemical Properties

Property	1-(2-Furyl)ethanol-d3	(±)-1-(2-Furyl)ethanol
CAS Number	132331-94-3[1]	4208-64-4[2]
Molecular Formula	C ₆ H ₅ D ₃ O ₂ [1]	C ₆ H ₈ O ₂ [2]
Molecular Weight	115.15 g/mol [1]	112.13 g/mol [2]
Appearance	-	Clear to brown liquid[3]
Density	-	1.078 g/mL at 20 °C[2][3]
Boiling Point	-	167-170 °C[2]
Storage Temperature	-20°C (long-term)[4][5]	2-8°C[2]

Table 2: Safety and Handling Information

Hazard Category	Description	Precautionary Measures
Acute Toxicity	Fatal if inhaled. Toxic if swallowed or in contact with skin.[6]	Work in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.[7] Avoid inhalation of vapors and direct contact with skin and eyes.[6]
Health Hazards	Causes serious eye irritation and skin irritation. May cause respiratory irritation. Suspected of causing cancer. May cause damage to organs through prolonged or repeated exposure.[1][7]	Use in a well-ventilated area. Wash hands thoroughly after handling.[7]
Flammability	Combustible liquid.[7]	Keep away from heat, sparks, open flames, and hot surfaces. [3]

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **1-(2-Furyl)ethanol-d3**. Aprotic solvents such as acetonitrile or methanol are recommended to prevent hydrogen-deuterium exchange.[4]

Materials and Equipment:

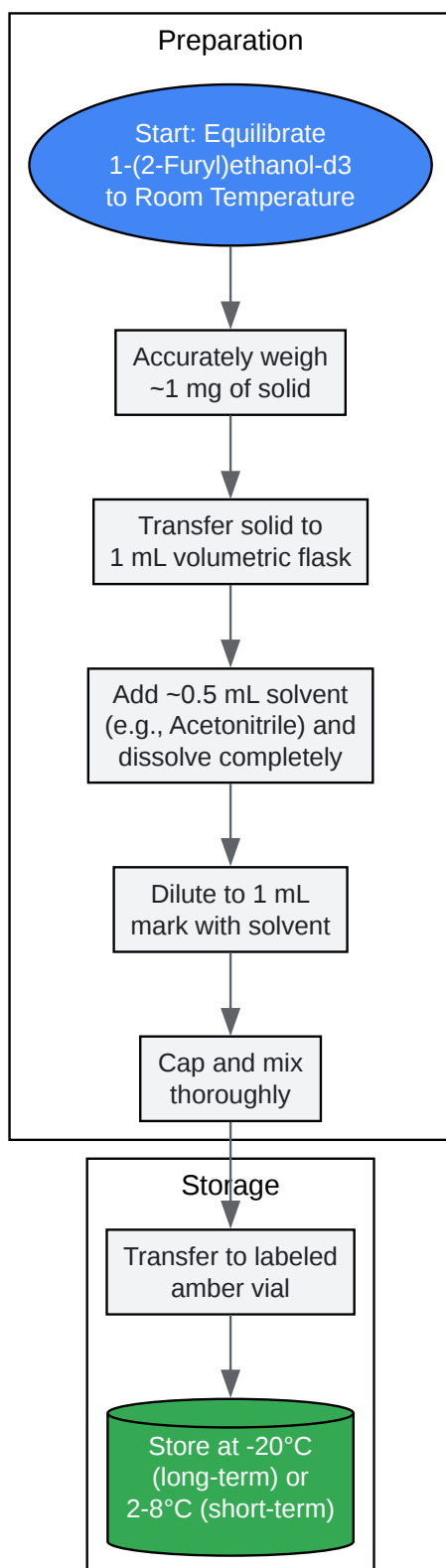
- **1-(2-Furyl)ethanol-d3** (solid form)
- High-purity acetonitrile or methanol (LC-MS grade or equivalent)
- Calibrated analytical balance
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated micropipettes
- Vortex mixer or sonicator
- Amber glass vials with PTFE-lined caps
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemically resistant gloves

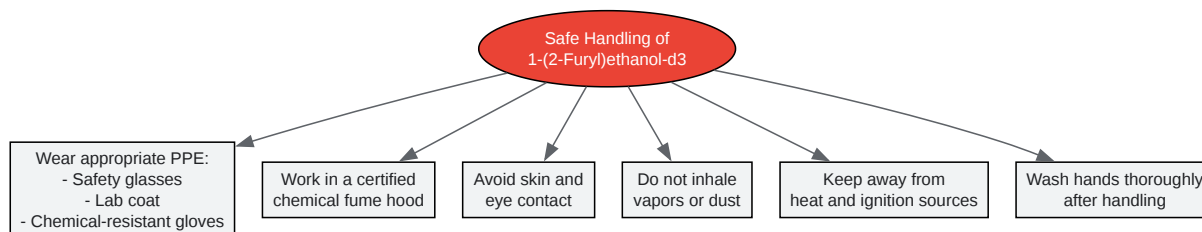
Procedure:

- **Acclimatization:** Before opening, allow the vial containing solid **1-(2-Furyl)ethanol-d3** to equilibrate to room temperature for at least 30 minutes. This prevents condensation of atmospheric moisture onto the solid.
- **Weighing:** Accurately weigh the desired amount of **1-(2-Furyl)ethanol-d3** using a calibrated analytical balance. For a 1 mg/mL stock solution in a 1 mL volumetric flask, weigh approximately 1 mg of the solid.
- **Transfer:** Carefully transfer the weighed solid into a clean, dry 1 mL volumetric flask.

- **Dissolution:** Add a small volume of the chosen solvent (e.g., ~0.5 mL of acetonitrile) to the volumetric flask. Gently swirl or sonicate the flask until the solid is completely dissolved.
- **Dilution to Volume:** Once the solid is fully dissolved, add the solvent to the calibration mark of the volumetric flask.
- **Mixing:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the stock solution into a clearly labeled amber vial with a PTFE-lined cap. For long-term storage, it is recommended to store the solution at -20°C.[4] For short-term use, storage at 2-8°C is acceptable.[4] Avoid repeated freeze-thaw cycles by preparing smaller aliquots for daily use.[6]

Diagrams





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